Comprehensive Spectroscopic Characterization: N-(4-Bromo-2-picolinoylphenyl)benzamide

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Compound of Interest

Compound Name:	*N-(4-Bromo-2-picolinoylphenyl)benzamide*
CAS No.:	*22753-88-4*
Cat. No.:	*B1582609*

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Compound Identity & Structural Context[1][2][3][4][5][6][7][8][9][10]

- Chemical Name: **N-(4-Bromo-2-picolinoylphenyl)benzamide**[1]
- IUPAC Name: N-[4-bromo-2-(pyridine-2-carbonyl)phenyl]benzamide
- CAS Number: 22753-88-4[1]
- Molecular Formula: $C_{19}H_{13}BrN_2O_2$[2][1]
- Molecular Weight: 381.22 g/mol [1]
- Core Scaffold: 2-Amino-5-bromobenzoylpyridine (Bromazepam Impurity A) derivative.[3]

Structural Logic: The molecule consists of a central aniline ring substituted at the:

- N-position: Benzoylated (converted to a benzamide).

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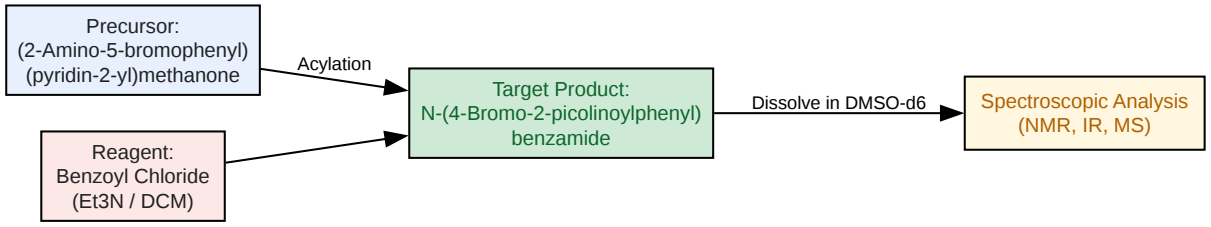
- Ortho-position (C2): Picolinoyl group (pyridine-2-carbonyl).
- Para-position (C4): Bromine atom.[4]

Note on Numbering: In many synthetic contexts, the precursor is referred to as 2-amino-5-bromobenzoylpyridine.[5] In that nomenclature, the ketone is position 1, making the amine position 2 and the bromine position 5. Relative to the amine (position 1 in the benzamide name), the bromine is at position 4.[2][6][7][4] Both describe the same para-bromo substitution relative to the nitrogen.

Experimental Synthesis & Sample Preparation

To ensure spectral validity, samples should be prepared following a standard benzoylation protocol of the amine precursor.

Workflow Diagram: Synthesis & Characterization



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Caption: Synthetic pathway converting the aminoketone precursor to the target benzamide for analysis.

Sample Preparation Protocol

- NMR: Dissolve 5–10 mg of the solid in 0.6 mL of DMSO-d_6 (Dimethyl sulfoxide-d6). DMSO is preferred over $CDCl_3$ due to the low solubility of planar benzamides and to prevent aggregation.
- IR: Prepare a KBr pellet (1–2 mg sample in 100 mg KBr) or use ATR (Attenuated Total Reflectance) on the neat solid.

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- Mass Spec: Dissolve in Methanol/Water (1:1) with 0.1% Formic Acid for ESI-MS.

Mass Spectrometry (MS) Data

The mass spectrum provides the primary confirmation of the halogenated structure.

Key Features

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive mode).
- Isotopic Pattern (Critical): The presence of one Bromine atom (^{79}Br and ^{81}Br) creates a distinct 1:1 doublet for the molecular ion.

Data Table: MS Fragments

Ion Type	m/z (approx)	Intensity	Assignment
$[M+H]^+$	381.0 / 383.0	High (1:1)	Protonated Molecular Ion (^{79}Br / ^{81}Br)
$[M+Na]^+$	403.0 / 405.0	Medium	Sodium Adduct
Fragment A	276.0 / 278.0	Medium	Loss of Benzoyl group $[M - PhCO]^+$ (Reverts to amine precursor)
Fragment B	105.0	High	Benzoyl cation $[Ph-CO]^+$

Interpretation: The observation of twin peaks at 381/383 separated by 2 mass units with near-equal intensity confirms the presence of a single bromine atom. The fragment at m/z 105 confirms the N-benzoyl substitution.

Infrared Spectroscopy (IR)

The IR spectrum distinguishes the target benzamide from the starting amine by the appearance of the Amide I and II bands and the shift of the ketone stretch.

Data Table: IR Assignments

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Functional Group	Wavenumber (cm^{-1})	Mode	Notes
Amide N-H	3250 – 3350	Stretch	Sharp, single band (secondary amide).
Ketone C=O	1660 – 1675	Stretch	Aryl ketone (conjugated with pyridine).
Amide I (C=O)	1640 – 1660	Stretch	Overlaps with ketone; broader than precursor.
Amide II	1530 – 1550	Bend	N-H bending/C-N stretch (diagnostic for amides).
C=C / C=N	1580 – 1600	Stretch	Aromatic ring and Pyridine skeletal vibrations.
C-Br	600 – 700	Stretch	Fingerprint region, often weak.

Mechanistic Insight: In the precursor amine, the N-H stretches are typically a doublet (symmetric/asymmetric) around 3300/3400 cm^{-1}. Upon benzoylation, this collapses to a single N-H band. The carbonyl region becomes complex due to two distinct carbonyls (ketone and amide) which may overlap depending on the degree of intramolecular Hydrogen bonding between the Amide NH and the Pyridine Nitrogen or Ketone Oxygen.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural validation. The numbering below assumes the aniline nitrogen is Position 1 of the central ring.

Structure & Coupling Map

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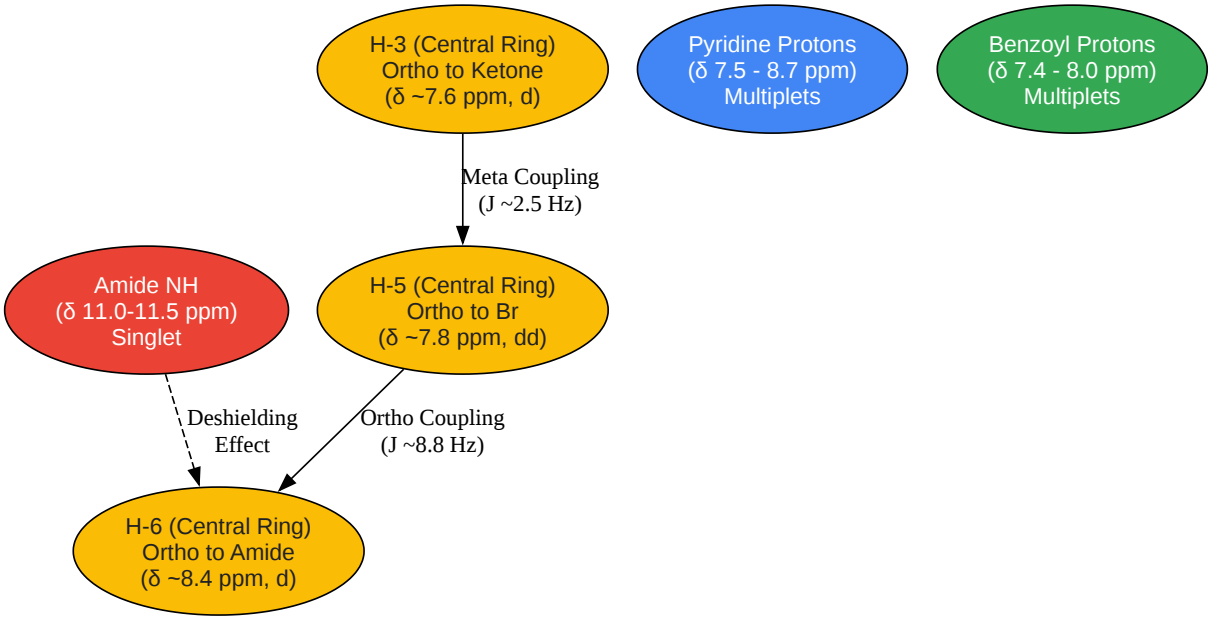

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Caption: 1H NMR Connectivity and Chemical Shift Logic. Note the deshielding of H6 due to the amide group.

^{1}H NMR Data (DMSO-d_6, 400 MHz)

Proton	Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment
NH	11.20	s	1H	-	Amide proton (Deshielded, often H-bonded)
Py-H6'	8.65	d	1H	4.5	Pyridine proton adjacent to N (most downfield heteroaromatic)
Ar-H6	8.40	d	1H	8.8	Central ring: Ortho to Amide (Deshielded by C=O)
Py-H3', H4'	7.90 – 8.10	m	2H	-	Pyridine ring protons
Ar-H5	7.85	dd	1H	8.8, 2.3	Central ring: Ortho to Br, Meta to Amide
Ar-H3	7.65	d	1H	2.3	Central ring: Ortho to Ketone, Meta to Br
Bz-H2,6	7.95	d	2H	7.5	Benzoyl ortho protons
Bz-H3,4,5	7.50 – 7.60	m	3H	-	Benzoyl meta/para protons

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Py-H5'	7.55	m	1H	-	Pyridine proton (often obscured)

Detailed Analysis:

- The "Deshielding Zone": The proton at Position 6 of the central ring (Ar-H6) appears significantly downfield (~8.4 ppm) compared to a standard benzene proton. This is due to the anisotropic effect of the adjacent amide carbonyl and the electron-withdrawing nature of the amide nitrogen.
- Pyridine Fingerprint: The pyridine ring shows a characteristic pattern: one very downfield doublet (H6', near Nitrogen), two multiplets in the middle, and one triplet/multiplet upfield (H5').
- Coupling Constants: The central ring protons H5 and H6 show a strong ortho coupling (~9 Hz). H3 appears as a doublet with a small meta coupling (~2 Hz) to H5.

^{13}C NMR Data (DMSO-d_6, 100 MHz)

Carbon Type	Shift (δ ppm)	Assignment
C=O (Ketone)	196.5	Diaryl ketone (Pyridine-Phenyl)
C=O (Amide)	165.8	Benzamide carbonyl
Ar-C-Br	115.5	Carbon attached to Bromine (shielded)
Ar-C-N	139.0	Carbon attached to Amide Nitrogen
Py-C2	153.5	Pyridine carbon attached to Ketone
Py-C6	149.0	Pyridine carbon adjacent to Nitrogen

References

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- Moreno-Fuquen, R., et al. (2014).[6] "4-Bromo-N-(2-nitrophenyl)benzamide."[2][6] Acta Crystallographica Section E, 70(3), o344. (Provides structural analogs and crystallographic data for benzanilides).
- Cayman Chemical. (2024). "(2-Amino-5-bromophenyl)(pyridin-2-yl)methanone Product Insert." Cayman Chemical Analytical Standards. (Spectroscopic baseline for the amine precursor).
- PubChem. (2025).[3] "Compound Summary: **N-(4-Bromo-2-picolinoylphenyl)benzamide** (CAS 22753-88-4)."[1] National Library of Medicine. (Identifier and physicochemical property verification).
- BenchChem. (2025).[8] "Spectroscopic Guide to Benzoic Acid Derivatives." BenchChem Technical Library. (General IR/NMR shift ranges for nitro/bromo benzamides).

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Sources

- 1. N-(4-Bromo-2-picolinoylphenyl)benzamide , 95+% , 22753-88-4 - CookeChem [cookechem.com]
- 2. 4-Bromo-N-(2-nitrophenyl)benzamide - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 2-(2-Amino-5-bromobenzoyl)pyridine | C12H9BrN2O | CID 73807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. CN110746345B - Synthesis method of 2- (2-amino-5-bromo-benzoyl) pyridine - Google Patents [patents.google.com]
- 6. researchgate.net [researchgate.net]
- 7. N-(4-BROMO-PHENYL)-BENZAMIDE | 2879-83-6 [chemicalbook.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]

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